

# (Rac)-O-Desmethylnaproxen-d3 molecular weight and formula

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## Compound of Interest

Compound Name: (Rac)-O-Desmethylnaproxen-d3

Cat. No.: B3175639

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## Technical Guide: (Rac)-O-Desmethylnaproxen-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and applications of **(Rac)-O-Desmethylnaproxen-d3**, a deuterated metabolite of the non-steroidal anti-inflammatory drug (NSAID) Naproxen. This compound is primarily utilized as an internal standard in analytical chemistry and as a tracer in metabolic research.

## Chemical and Physical Properties

**(Rac)-O-Desmethylnaproxen-d3** is the deuterium-labeled form of (Rac)-O-Desmethylnaproxen. The incorporation of stable heavy isotopes is crucial for its application as an internal standard in quantitative analyses by methods such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).<sup>[1][2]</sup>

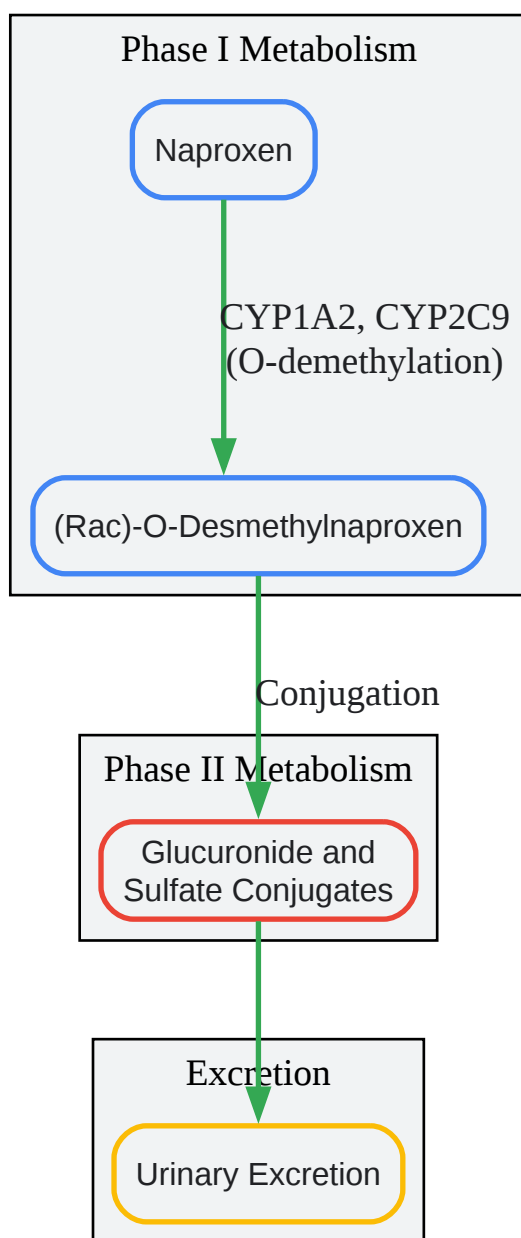
Property	Value
Molecular Weight	219.25 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Chemical Formula	C13H9D3O3 <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1122399-99-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Unlabeled CAS Number	60756-73-2 <a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>O=C(O)C(C([2H])([2H])([2H])C1=CC=C2C=C(O)C=CC2=C1)</chem> <a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	(±)-2-(6-Hydroxy-2-naphthalenyl)propionic Acid-d3

## Role in Drug Metabolism and Pharmacokinetics

(Rac)-O-Desmethylnaproxen is a known metabolite of Naproxen.[\[4\]](#)[\[5\]](#)[\[6\]](#) The parent drug, Naproxen, is metabolized in the body, in part, through O-demethylation to form O-Desmethylnaproxen.[\[4\]](#)[\[5\]](#)[\[7\]](#) This metabolite can then be further conjugated for excretion.[\[7\]](#) The study of such metabolic pathways is a critical component of drug development, and deuterated standards like **(Rac)-O-Desmethylnaproxen-d3** are instrumental in these investigations. Deuteration can potentially affect the pharmacokinetic and metabolic profiles of drugs, a field of growing interest.[\[1\]](#)[\[2\]](#)

The metabolic conversion of Naproxen to O-Desmethylnaproxen is mediated by cytochrome P450 (CYP) enzymes, specifically CYP1A2 and CYP2C9.[\[5\]](#)

## Metabolic Pathway of Naproxen



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Caption: Metabolic pathway of Naproxen to (Rac)-O-Desmethylnaproxen and subsequent conjugation.

## Experimental Applications and Protocols

The primary application of **(Rac)-O-Desmethylnaproxen-d3** is as an internal standard for the quantitative analysis of O-Desmethylnaproxen in biological matrices.

## General Protocol for Quantitative Analysis using LC-MS

Below is a generalized workflow for the use of **(Rac)-O-Desmethylnaproxen-d3** as an internal standard in a typical LC-MS experiment.

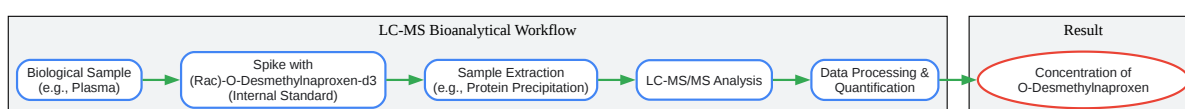
Objective: To quantify the concentration of O-Desmethylnaproxen in a biological sample (e.g., plasma, urine).

Methodology:

- Sample Preparation:
  - A known amount of the biological sample is aliquoted.
  - A precise amount of **(Rac)-O-Desmethylnaproxen-d3** (internal standard) is added to the sample.
  - The sample undergoes protein precipitation and/or solid-phase extraction to remove interfering substances.
  - The final extract is evaporated and reconstituted in a solvent compatible with the LC-MS system.
- LC-MS Analysis:
  - The reconstituted sample is injected into the LC-MS system.
  - The analyte (O-Desmethylnaproxen) and the internal standard (**(Rac)-O-Desmethylnaproxen-d3**) are separated chromatographically.
  - The mass spectrometer detects and quantifies both the analyte and the internal standard based on their specific mass-to-charge ratios.
- Data Analysis:
  - A calibration curve is generated using known concentrations of the non-labeled O-Desmethylnaproxen standard.

- The ratio of the peak area of the analyte to the peak area of the internal standard is calculated for both the calibration standards and the unknown samples.
- The concentration of O-Desmethylnaproxen in the biological sample is determined by interpolating from the calibration curve.

## Workflow for Bioanalytical Quantification



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Caption: Workflow for the quantification of O-Desmethylnaproxen using its deuterated internal standard.

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